

An In-depth Technical Guide to the Safety of 1lodohexane

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety information for **1-lodohexane** (CAS No. 638-45-9), a vital reagent in organic synthesis. The following sections detail its physical and chemical properties, associated hazards, handling procedures, and emergency measures, compiled from various Safety Data Sheets (SDS).

Core Safety & Physical Data

1-lodohexane is a colorless to light yellow liquid.[1] It is classified as a combustible liquid and is harmful if swallowed, causes skin irritation, and can cause serious eye damage.[2][3][4] It is also toxic to aquatic life with long-lasting effects.[4][5] Due to its light-sensitive nature, it is often stabilized with copper.[5][6][7]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **1-lodohexane**.



Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₃ I	[1][8]
Molecular Weight	212.07 g/mol	[4][8][9]
Appearance	Clear colorless to light yellow liquid	[1][6][8]
Odor	Odorless to faint characteristic odor	[1][3]
Boiling Point	179-181 °C (354.2-358 °F)	[3][6][8]
Melting Point	-75 °C (-103 °F)	[6][8]
Flash Point	61 °C (141.8 °F) - closed cup	[3][10]
Density	1.437 g/mL at 25 °C	[7][8][11]
Solubility in Water	Practically insoluble	[3][6]

Hazard Identification and GHS Classification

1-lodohexane is classified under the Globally Harmonized System (GHS) with the following hazards:



Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[2] [4][9]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[2]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage[2][4][9]
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation[2][4]
Hazardous to the aquatic environment, long-term hazard	2	H411: Toxic to aquatic life with long lasting effects[5][12]
Flammable liquids	4	H227: Combustible liquid[12]

Signal Word: Danger[2][4][6]

GHS Pictograms:[6][9]

- Corrosion
- Exclamation mark
- · Health hazard

Experimental Protocols

While specific experimental protocols for **1-lodohexane** are not detailed in the provided safety data sheets, standard methodologies are employed to determine its physical and chemical properties.

Determination of Flash Point (Closed-Cup Method)

The flash point of a volatile liquid is determined using a closed-cup tester, such as the Pensky-Martens apparatus, following standard methods like ASTM D93.





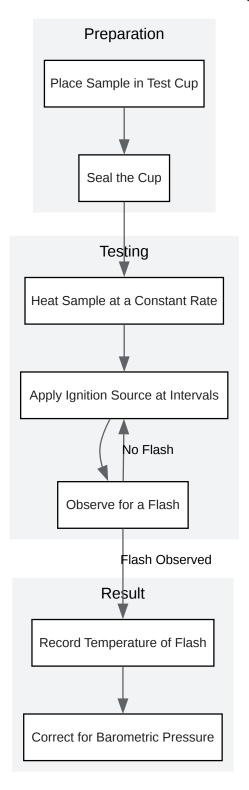


Methodology:

- Sample Preparation: A specified volume of **1-lodohexane** is placed in the test cup of the apparatus.
- Heating: The sample is heated at a slow, constant rate.
- Ignition Source: An ignition source is directed into the cup at regular temperature intervals.
- Observation: The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the liquid to ignite.



General Workflow for Flash Point Determination (Closed-Cup)



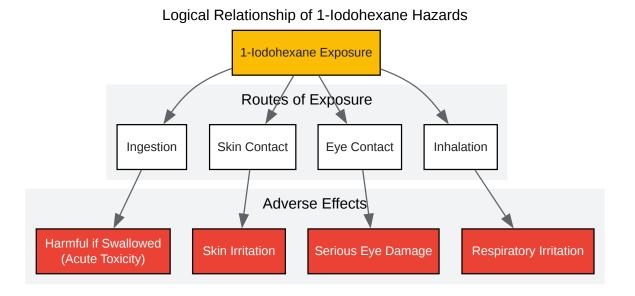
Click to download full resolution via product page

Workflow for Flash Point Determination



Toxicological Information and Signaling Pathways

The primary toxicological concerns with **1-lodohexane** are its acute oral toxicity and its irritant effects on the skin, eyes, and respiratory system.[2][4] As an alkylating agent, **1-lodohexane** can react with nucleophilic functional groups in biological macromolecules like DNA and proteins, leading to cellular damage and toxicity.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. delltech.com [delltech.com]
- 2. store.astm.org [store.astm.org]
- 3. OECD Guidelines for the Testing of Chemicals: Physical-chemical properties | ENvironmental inFOrmation [enfo.hu]
- 4. oecd.org [oecd.org]



- 5. OECD Guidelines for the Testing of Chemicals Wikipedia [en.wikipedia.org]
- 6. Flash Point by Pensky-Martens Closed Cup: ASTM D93 Standard Tests The ANSI Blog [blog.ansi.org]
- 7. 1-lodohexane Wikipedia [en.wikipedia.org]
- 8. search.library.brandeis.edu [search.library.brandeis.edu]
- 9. store.astm.org [store.astm.org]
- 10. Page loading... [wap.guidechem.com]
- 11. precisionlubrication.com [precisionlubrication.com]
- 12. oecd.org [oecd.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety of 1-lodohexane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b118524#1-iodohexane-safety-data-sheet-sds-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com